

An In-depth Technical Guide to the Physicochemical Properties of 6-Methylpicolinic Acid

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Compound of Interest

Compound Name: 6-Methylpicolinic acid

Cat. No.: B184593

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This technical guide provides a comprehensive overview of the melting and boiling point data for **6-Methylpicolinic acid** (CAS No. 934-60-1). It is intended for researchers, scientists, and professionals in drug development who require accurate physical property data and standardized experimental methodologies.

Physicochemical Data of 6-Methylpicolinic Acid

6-Methylpicolinic acid, also known as 6-methyl-2-pyridinecarboxylic acid, is a substituted pyridine derivative. Its physical properties, particularly its melting and boiling points, are crucial for its purification, handling, and application in various chemical syntheses.

The reported values for the melting and boiling points of **6-Methylpicolinic acid** are summarized below. It is important to note the variation in reported melting points and the pressure-dependent nature of the boiling point.

Parameter	Value	Conditions
Melting Point	130 °C	Not specified
120-127 °C	Not specified[1]	
127.0-132.0 °C	Not specified[2]	
Boiling Point	100 °C	at 4.5 mmHg[3][4]
283.6 °C	at 760 mmHg[1]	

Experimental Protocols

Standardized methodologies are critical for obtaining reliable and reproducible melting and boiling point data. The following are detailed protocols for these determinations.

The capillary method is a widely accepted technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of **6-Methylpicolinic acid**, finely powdered
- Mortar and pestle
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of **6-Methylpicolinic acid** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the solid into the tube. The tube is then inverted and

tapped gently to pack the sample into the sealed end. A sample height of 2-4 mm is optimal.

- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is at the same level as the sample.
- **Heating:** The apparatus is heated at a controlled rate. A rapid heating rate can be used initially to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared.
- **Observation:** The temperature at which the first liquid droplet is observed is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

For determining the boiling point at atmospheric pressure (760 mmHg), a standard distillation setup is used. For reduced pressure measurements, a vacuum distillation apparatus is required.

Apparatus:

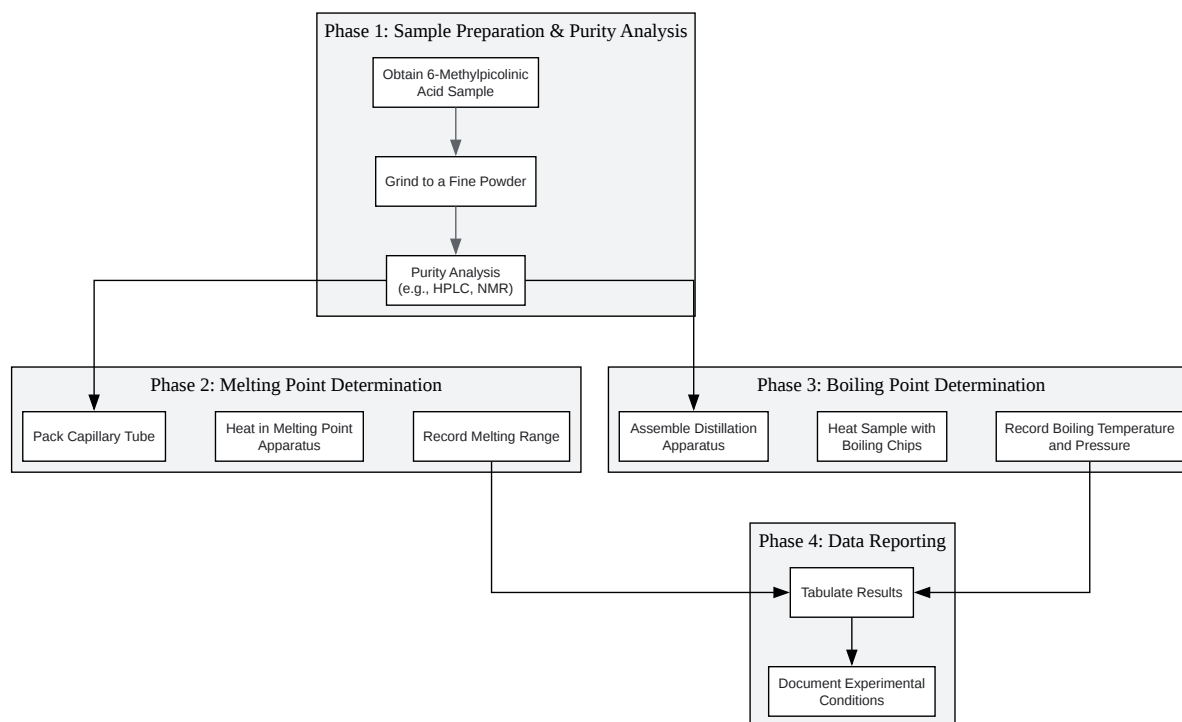
- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Heat source (e.g., heating mantle)
- Boiling chips
- Thermometer (calibrated)
- (For vacuum distillation) Vacuum pump, manometer, and vacuum adapter

Procedure:

- **Apparatus Assembly:** The **6-Methylpicolinic acid** sample is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling. The distillation apparatus is assembled.
- **Heating:** The flask is heated gently. The temperature of the vapor is monitored with the thermometer, ensuring the top of the bulb is level with the side arm of the distillation head.
- **Equilibrium:** The boiling point is the temperature at which the vapor and liquid phases are in equilibrium. This is indicated by a stable temperature reading on the thermometer while the liquid is actively boiling and condensing.
- **Pressure Correction (if necessary):** If the atmospheric pressure is not exactly 760 mmHg, a pressure correction can be applied using a nomograph or the Clausius-Clapeyron equation to normalize the boiling point. For vacuum distillation, the pressure is controlled by the vacuum pump and measured with a manometer.

Workflow Visualization

The logical workflow for the determination of the physicochemical properties of a compound like **6-Methylpicolinic acid** is depicted below.



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Caption: Workflow for Physicochemical Property Determination.

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